

Diethyl isopropylidenesuccinate IUPAC name and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Isopropylidenesuccinic Acid*
Diethyl Ester

Cat. No.: *B1584202*

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An In-Depth Technical Guide to Diethyl Isopropylidenesuccinate: Synthesis, Properties, and Applications

Introduction

Diethyl isopropylidenesuccinate, a derivative of succinic acid, is a valuable intermediate in organic synthesis. Its structure, featuring a carbon-carbon double bond and two ester functionalities, provides a versatile scaffold for the construction of more complex molecules. This guide offers a comprehensive overview of its chemical identity, synthesis, properties, and applications, with a particular focus on its relevance to researchers and professionals in drug development and chemical synthesis.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is diethyl 2-propan-2-ylidenebutanedioate.^{[1][2]} It is also commonly known by several synonyms, including Diethyl 2-(propan-2-ylidene)succinate and **Isopropylidenesuccinic Acid Diethyl Ester.**^{[1][2][3]}

Chemical Structure:

Physicochemical Properties

Property	Value	Source
Molecular Formula	C11H18O4	[1] [3]
Molecular Weight	214.26 g/mol	[1] [3]
CAS Number	42103-98-0	[1] [2] [3]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	103 °C at 2.3 mmHg	
Flash Point	128 °C	
Purity	>98.0% (GC)	[3]

Synthesis: The Stobbe Condensation

The most prominent and efficient method for synthesizing diethyl isopropylidenesuccinate is the Stobbe condensation. This reaction involves the condensation of a ketone or aldehyde with a succinic ester, facilitated by a strong base.[\[4\]](#)[\[5\]](#)[\[6\]](#) For the synthesis of the title compound, acetone serves as the ketone and diethyl succinate as the succinic ester.

The Stobbe condensation is a powerful carbon-carbon bond-forming reaction that ultimately yields an alkylidene succinic acid or its corresponding ester.[\[4\]](#)[\[6\]](#) A key feature of this reaction is the formation of a stable carboxylate salt during the process, which acts as a thermodynamic driving force.[\[6\]](#)

Reaction Mechanism

The mechanism of the Stobbe condensation is a multi-step process that begins with the deprotonation of the succinic ester to form a carbanion.[\[5\]](#)[\[6\]](#) This is followed by a nucleophilic attack on the carbonyl carbon of the ketone, leading to a γ -lactone intermediate.[\[4\]](#)[\[5\]](#)[\[6\]](#) Subsequent ring-opening of the lactone yields the final product.

Caption: Mechanism of the Stobbe Condensation.

Experimental Protocol

The following is a representative, detailed protocol for the laboratory-scale synthesis of diethyl isopropylidenesuccinate.

Materials:

- Diethyl succinate
- Acetone
- Sodium ethoxide (or potassium tert-butoxide)
- Anhydrous ethanol (or tert-butanol)
- Hydrochloric acid (for workup)
- Diethyl ether (for extraction)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Reaction Setup: A dry, three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser with a drying tube is charged with a solution of sodium ethoxide in anhydrous ethanol.
 - Rationale: The use of anhydrous conditions is crucial as the strong base is highly reactive towards water, which would quench the reaction.
- Addition of Reactants: A mixture of diethyl succinate and acetone is added dropwise to the stirred base solution at a controlled temperature, typically at or below 10°C.[\[7\]](#)
 - Rationale: Slow addition and temperature control are necessary to manage the exothermic nature of the initial deprotonation and condensation steps, preventing side reactions.

- Reaction Progression: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the completion of the reaction.^[7] The reaction progress can be monitored by thin-layer chromatography.
- Workup: The reaction mixture is then poured into ice-water and acidified with dilute hydrochloric acid.
 - Rationale: Acidification protonates the carboxylate intermediate, leading to the final product.
- Extraction: The aqueous mixture is extracted several times with diethyl ether. The combined organic layers are washed with saturated sodium bicarbonate solution, followed by brine.
 - Rationale: Extraction separates the organic product from the aqueous phase. The bicarbonate wash removes any unreacted acidic species.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to yield pure diethyl isopropylidenesuccinate.

Applications in Synthesis and Drug Development

Diethyl isopropylidenesuccinate is a valuable building block in organic synthesis due to its inherent functionality.

- Synthesis of Fulgides: It is a known precursor in the synthesis of fulgides, which are photochromic compounds that undergo reversible color changes upon exposure to light.
- Pharmaceutical Intermediates: The products of Stobbe condensations are valuable intermediates in the synthesis of natural products and pharmaceuticals.^[6] They can be converted into various structures, including γ -butyrolactones and 1,4-dicarbonyl systems.^[6] For instance, a notable application of the Stobbe condensation is in the synthesis of the drug tametraline.^[4]

Conclusion

Diethyl isopropylidenesuccinate, with its straightforward synthesis via the Stobbe condensation, serves as a versatile and important intermediate in organic chemistry. Its utility in the creation of complex molecules, including photochromic compounds and pharmaceutical precursors, underscores its significance for researchers and professionals in the chemical and life sciences. A thorough understanding of its synthesis and reactivity is key to leveraging its full potential in various applications.

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- To cite this document: BenchChem. [Diethyl isopropylidenesuccinate IUPAC name and structure]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1584202#diethyl-isopropylidenesuccinate-iupac-name-and-structure>

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